

Identity and Formation of Chloroquine N-oxide

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Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2
Cat. No.: S912067

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Chloroquine N-oxide results from the oxidation of the tertiary nitrogen atom in CQ's side chain. The table below summarizes its key characteristics:

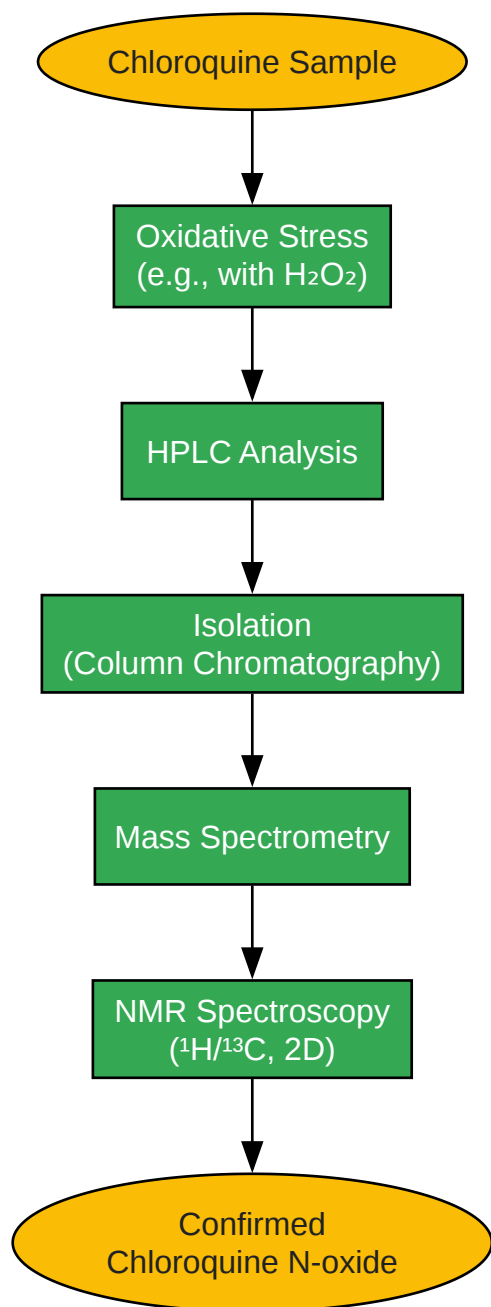
Aspect	Details
Chemical Name	4-(7-chloroquinolin-4-ylamino)-N,N-diethylpentan-1-amine oxide [1]
Formation Condition	Oxidative stress (e.g., reaction with hydrogen peroxide, H ₂ O ₂) [1]
Primary Significance	Major oxidative degradation product of Chloroquine [1]
Stability & Recovery	A recovery of 93.3% was reported when CQ was dissolved in aqueous peroxide [1]
Environmental Formation	Formed through oxidation by agents like ferrate (Fe(VI)), involving pathways such as dealkylation and chloride substitution [2]

Analytical Characterization and Identification

Routine identification and characterization of **Chloroquine N-oxide** employs a multi-technique approach, with key methodologies outlined in the table below.

Technique	Role in Identification & Analysis
HPLC	Initial discovery and monitoring of the degradation product [1].
Column Chromatography	Isolation and purification of the compound [1].
Mass Spectrometry	Determination of molecular mass and structural confirmation [1].
NMR (¹ H/ ¹³ C, 2D)	Definitive structural elucidation, confirming the N-oxide functional group [1].
LC-TOF-MS	Identification of intermediate products and proposal of degradation pathways [2].

The following diagram illustrates the typical experimental workflow for identifying and characterizing **Chloroquine N-oxide** as a degradation product.



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Known Biological Significance and Research Gaps

A significant literature gap exists regarding the biological or toxicological significance of **Chloroquine N-oxide**.

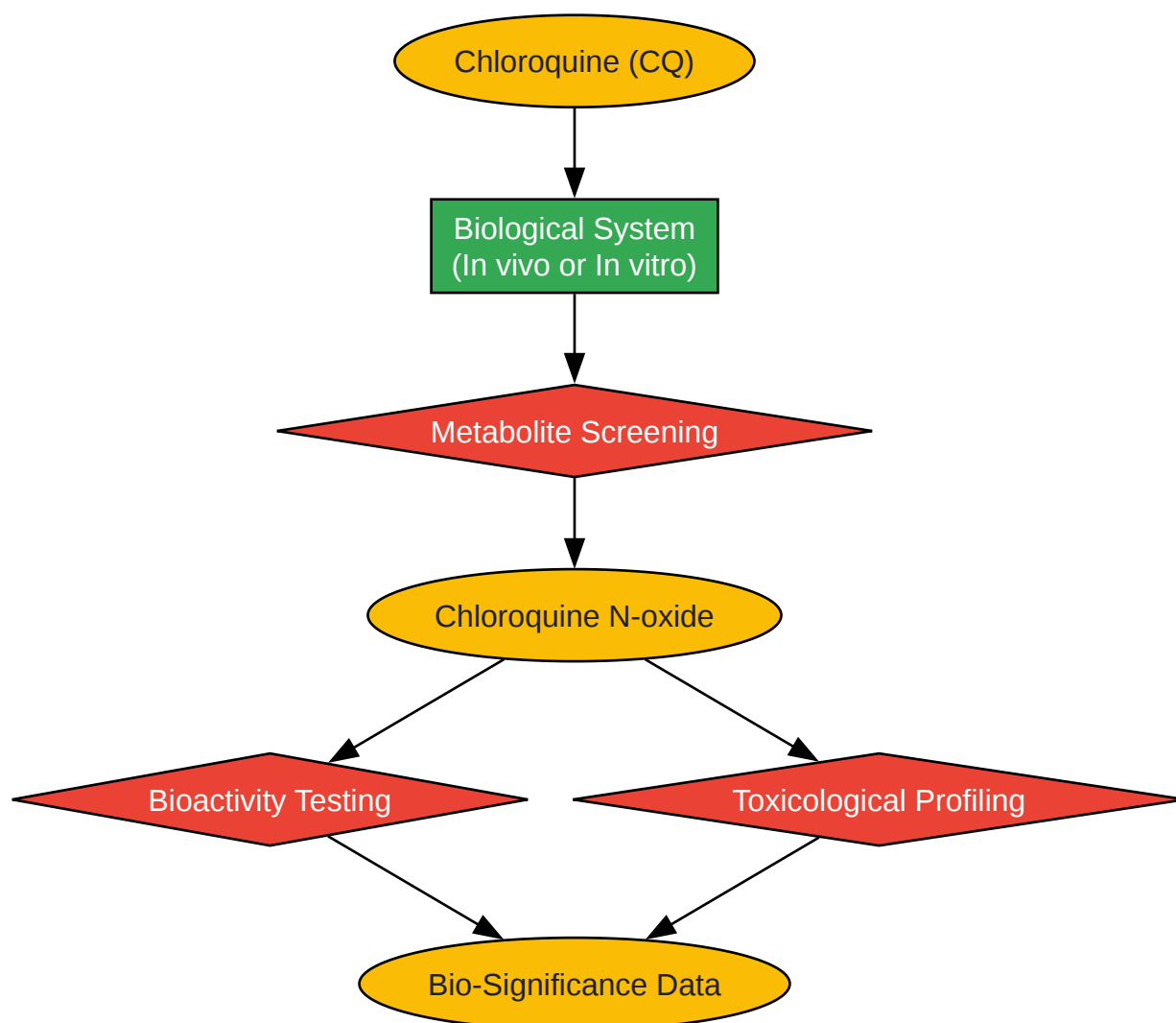
- **Lack of Reported Bioactivity:** While the parent compound CQ has diverse and potent biological effects—such as **resetting tumor-associated macrophages toward an M1 phenotype** [3], **restoring endothelial nitric oxide (NO) signaling** [4] [5], and **modulating red blood cell metabolism** [6]—no similar activities are reported for **Chloroquine N-oxide** in the provided search results.
- **Focus on Drug Quality and Environment:** The primary significance of **Chloroquine N-oxide** lies in its role as a **degradation impurity** that requires monitoring and control during drug development and manufacturing to ensure product quality and safety [1]. It is also studied as an **environmental transformation product** in water treatment research [2].

Proposed Research Directions for Biological Significance

To evaluate the potential biological role of **Chloroquine N-oxide**, the following investigative approaches are recommended.

Research Area	Potential Experimental Focus
Metabolite Screening	Investigate whether Chloroquine N-oxide is formed in vivo as a metabolite in biological systems, using LC-MS/MS on plasma/tissue samples from CQ-treated models.
In vitro Bioactivity	Test isolated Chloroquine N-oxide in cell-based assays relevant to CQ's known effects (e.g., macrophage polarization, NO production, antiviral activity).
Toxicological Profiling	Compare the cytotoxicity of CQ and Chloroquine N-oxide in various cell lines (e.g., hepatic, cardiac) to assess its relative safety or toxicity.

The conceptual workflow for such an investigation can be visualized as follows:



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Currently, **Chloroquine N-oxide** is analytically significant as a stability indicator and environmental pollutant. Its biological significance remains an open and recommended area for future research.

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